

Physicochemical characteristics of hexyl 2-methylbutyrate

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Compound of Interest

Compound Name: *Hexyl 2-methylbutanoate*

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An In-depth Technical Guide to the Physicochemical Characteristics of Hexyl 2-Methylbutyrate

Introduction

Hexyl 2-methylbutyrate, also known as **hexyl 2-methylbutanoate**, is an organic ester with the chemical formula C₁₁H₂₂O₂.^{[1][2][3][4]} It is recognized for its strong, fresh, and fruity aroma, often described as green, sweet, and reminiscent of unripe apples and bananas.^{[4][5][6]} Due to these olfactory properties, it is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in perfumes, cosmetics, and personal care products.^{[1][4]} This technical guide provides a comprehensive overview of the core physicochemical characteristics of hexyl 2-methylbutyrate, along with detailed experimental protocols for their determination, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical properties of hexyl 2-methylbutyrate are summarized below. These characteristics are crucial for its application, handling, and quality control.

General and Spectroscopic Data

Property	Value	Source
IUPAC Name	hexyl 2-methylbutanoate	[1]
Synonyms	Hexyl 2-methylbutyrate, Butanoic acid, 2-methyl-, hexyl ester	[1] [4]
CAS Number	10032-15-2	[1] [4]
FEMA Number	3499	[1] [3] [6]
Molecular Formula	C11H22O2	[1] [2] [3] [4]
Molecular Weight	186.29 g/mol	[1] [3] [4]
Appearance	Colorless liquid	[1] [2] [3] [6]
Odor Profile	Strong, green, fruity, sweet, with apple and banana notes	[1] [3] [4] [5]

Quantitative Physical and Chemical Data

Property	Value	Conditions	Source
Boiling Point	217-219 °C	at 1 atm (lit.)	[2] [4] [5]
105 °C	at 30.00 mm Hg	[1]	
218.34 °C	(EPI 4.0 Prediction)	[3]	
Density	0.854-0.859 g/mL	at 25 °C	[1] [3]
0.857 g/mL	at 25 °C (lit.)	[2] [5]	
Refractive Index	1.416-1.421	at 20 °C	[1] [3]
1.4185	at 20 °C (lit.)	[2] [5]	
Flash Point	84 °C / 85 °C	[4] [6]	
Solubility	Insoluble in water; Soluble in alcohol and most fixed oils	[2] [3] [6] [7]	

Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of hexyl 2-methylbutyrate.

Synthesis and Purification

Hexyl 2-methylbutyrate can be synthesized via Fischer esterification, which involves the acid-catalyzed reaction between an alcohol (n-hexanol) and a carboxylic acid (2-methylbutanoic acid).[5]

Protocol:

- Reaction Setup: Combine equimolar amounts of n-hexanol and 2-methylbutanoic acid in a round-bottom flask.
- Catalyst Addition: Add a catalytic amount of a strong acid, such as sulfuric acid.
- Reflux: Heat the mixture under reflux. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: After cooling, neutralize the excess acid with a weak base (e.g., 5% sodium bicarbonate solution).
- Extraction: Transfer the mixture to a separatory funnel and extract the ester into an organic solvent (e.g., diethyl ether).
- Washing: Wash the organic layer with water and then with a brine solution to remove any remaining water-soluble impurities.
- Drying: Dry the organic layer over an anhydrous drying agent like sodium sulfate.
- Purification: Remove the solvent using a rotary evaporator. The crude ester is then purified by fractional distillation to obtain the final product.[8]

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small liquid sample.[\[9\]](#)

Protocol:

- Sample Preparation: Add 0.5-1.0 mL of hexyl 2-methylbutyrate into a small test tube.
- Capillary Tube Insertion: Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Insert the assembly into a Thiele tube containing mineral oil. Gently heat the side arm of the Thiele tube with a Bunsen burner.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until the bubbling is rapid and continuous.
- Measurement: Remove the heat. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.[\[9\]](#)[\[10\]](#)

Density Measurement of a Volatile Liquid

The density of a volatile liquid can be determined by measuring the mass of a known volume.[\[11\]](#)

Protocol:

- Weighing: Accurately weigh a clean, dry volumetric flask with its stopper (or a pycnometer).
- Filling: Fill the flask exactly to the calibration mark with hexyl 2-methylbutyrate. To minimize evaporation, this should be done in a controlled environment, such as a fume hood.[\[11\]](#)
- Reweighting: Stopper the flask and reweigh it to determine the mass of the liquid.
- Calculation: Calculate the density by dividing the mass of the liquid by the known volume of the flask.[\[11\]](#)

- Density = (Mass of flask + liquid) - (Mass of empty flask) / Volume of flask

Solubility Testing

This protocol determines the solubility of hexyl 2-methylbutyrate in various solvents, which helps to classify it based on its polarity and functional groups.[\[12\]](#)

Protocol:

- Sample Preparation: In separate small test tubes, place approximately 0.1 mL of hexyl 2-methylbutyrate.
- Solvent Addition: To each test tube, add 2 mL of a different solvent (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH).
- Observation: Vigorously shake each tube. Observe whether the ester dissolves to form a homogeneous solution or if it remains as a separate layer.[\[7\]](#)[\[12\]](#)
- Classification:
 - Insoluble in Water: Confirms its non-polar, hydrophobic nature.[\[2\]](#)[\[3\]](#)
 - Soluble in Organic Solvents (Ethanol, Ether): Indicates its compatibility with non-polar or less polar solvents.[\[7\]](#)
 - Insoluble in 5% HCl and 5% NaOH: Shows the absence of basic (e.g., amine) or acidic (e.g., carboxylic acid) functional groups.[\[13\]](#)

Purity and Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique used to separate, identify, and quantify the components of a mixture. It is ideal for assessing the purity of volatile compounds like esters.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Protocol:

- Sample Preparation: Prepare a dilute solution of the hexyl 2-methylbutyrate sample in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (typically 1 μ L) of the prepared sample into the GC injection port.
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. Components separate based on their boiling points and interactions with the column's stationary phase.
- Detection (MS): As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass spectrometer separates these fragments based on their mass-to-charge ratio, producing a mass spectrum for each component.
- Analysis: The retention time from the gas chromatogram helps in identification, while the mass spectrum provides a unique fragmentation pattern, acting as a "molecular fingerprint" that can be compared against spectral libraries for definitive identification. The peak area is proportional to the concentration, allowing for purity assessment.[16]

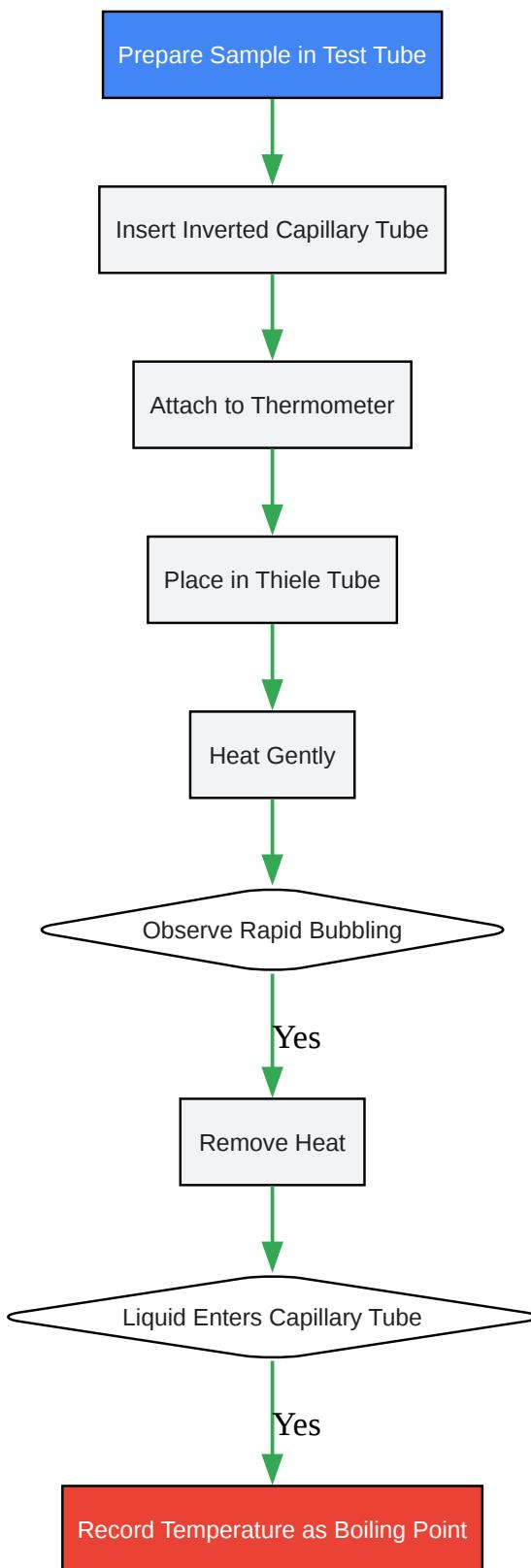
Visualizations of Experimental Workflows

The following diagrams, created using the DOT language, illustrate the logical flow of the experimental protocols described above.

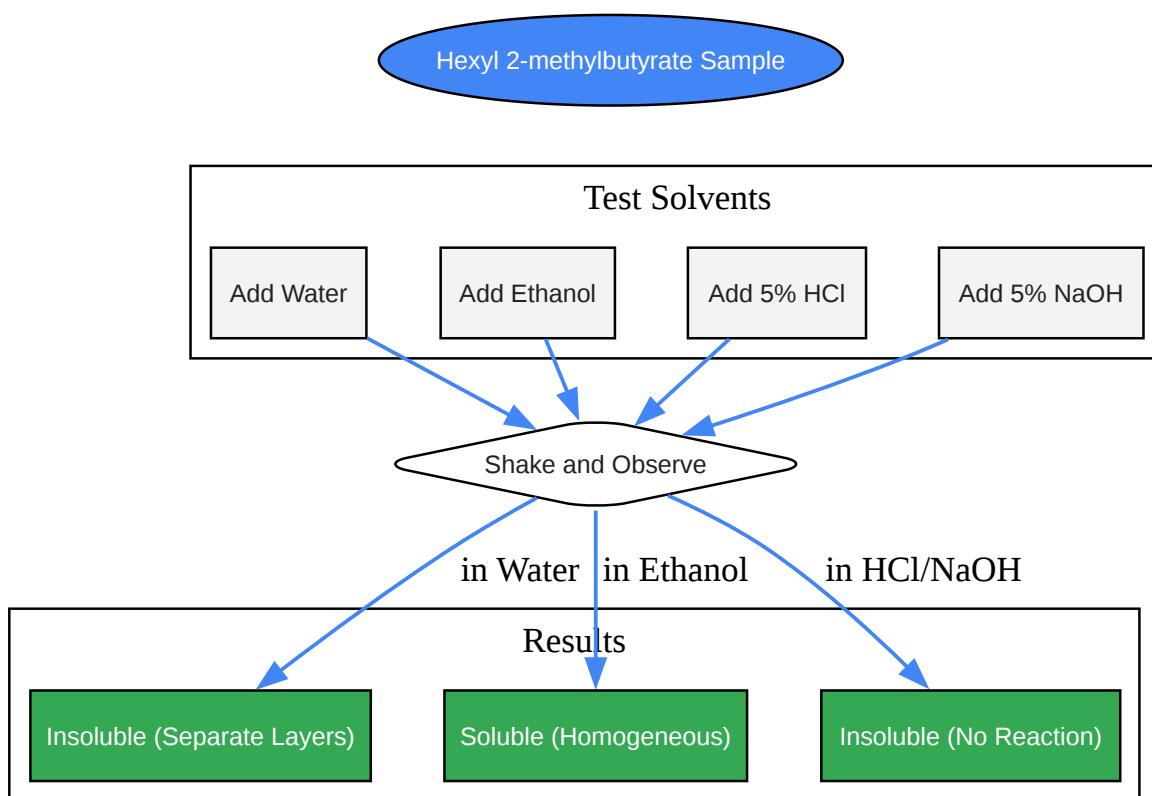


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Caption: Workflow for the synthesis and purification of hexyl 2-methylbutyrate.

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Caption: Experimental workflow for boiling point determination via the Thiele tube method.



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Caption: Logical workflow for determining the solubility of an organic ester.



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Caption: Simplified workflow for sample analysis using GC-MS.

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